

# 3-((Tert-butoxycarbonyl)(methyl)amino)propanoic acid CAS number 124072-61-3

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## Compound of Interest

Compound Name: 3-((Tert-butoxycarbonyl)(methyl)amino)propanoic acid

Cat. No.: B038371

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An In-Depth Technical Guide to **3-((Tert-butoxycarbonyl)(methyl)amino)propanoic Acid** (CAS 124072-61-3)

## Introduction

**3-((Tert-butoxycarbonyl)(methyl)amino)propanoic acid**, also known by its synonym N-Boc-N-methyl- $\beta$ -alanine, is a synthetic amino acid derivative of significant interest in the fields of medicinal chemistry and peptide science.[1] Its structure is characterized by a propanoic acid backbone, a secondary amine that is N-methylated, and the presence of a tert-butoxycarbonyl (Boc) protecting group on the nitrogen atom. This unique combination of features makes it a valuable building block for the synthesis of complex organic molecules, particularly peptidomimetics and other drug candidates.[2] The Boc group provides a robust yet readily cleavable protecting element, enabling chemists to perform selective modifications at other parts of a molecule without unintended reactions at the amine.[1] This guide provides a detailed examination of its properties, synthesis, applications, and handling protocols for researchers and drug development professionals.

## Physicochemical Properties & Specifications

N-Boc-N-methyl- $\beta$ -alanine is typically a white to off-white solid, soluble in polar organic solvents.[1] Its key physical and chemical properties are summarized below, providing the

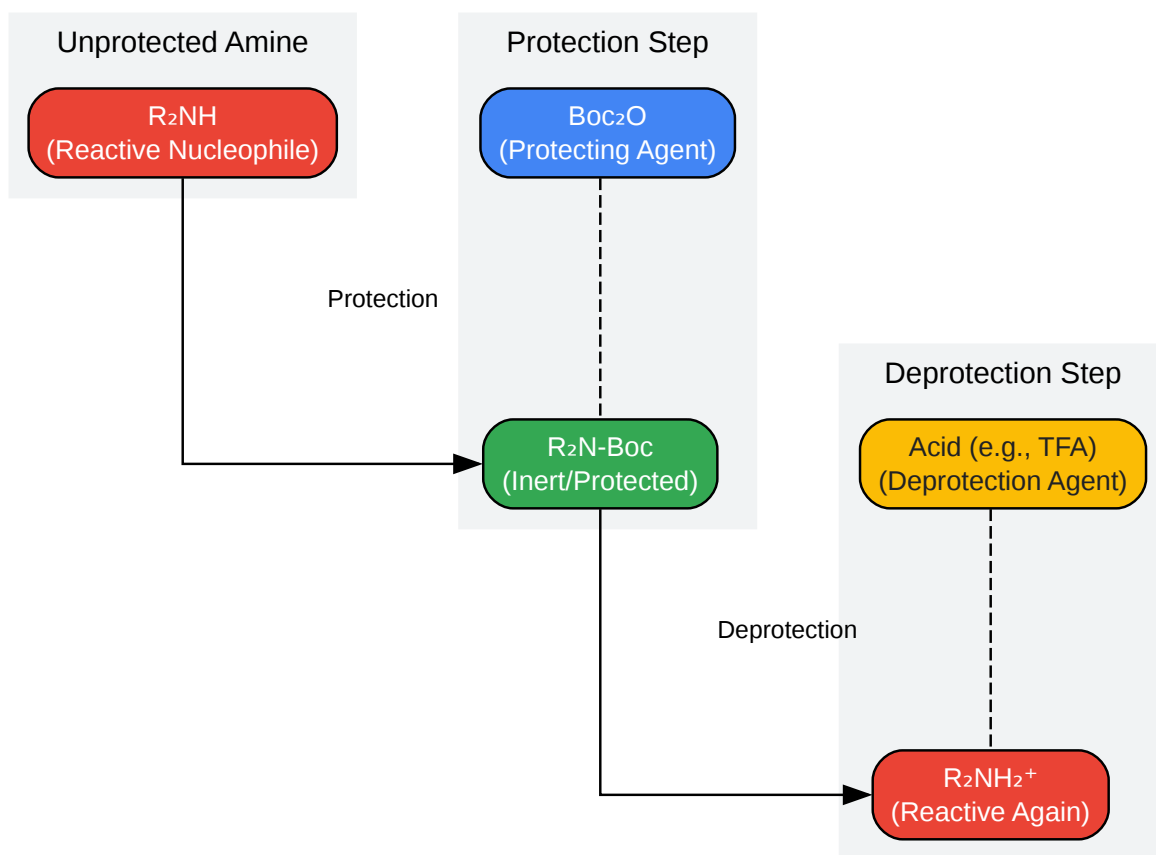
foundational data required for its use in synthetic applications.

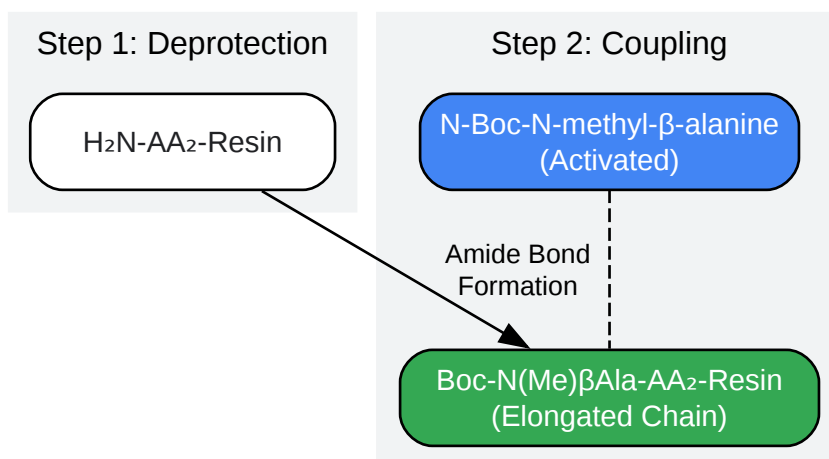
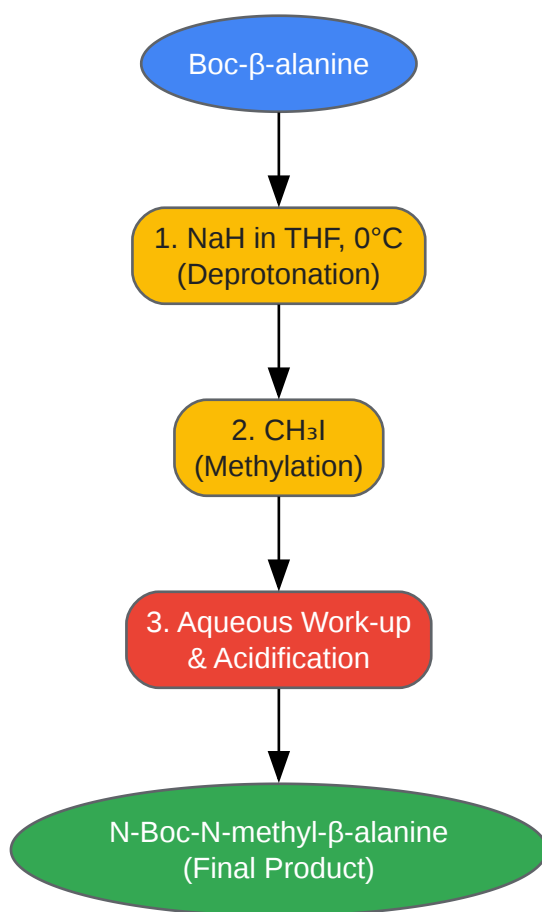
Property	Value	Source(s)
CAS Number	124072-61-3	[3]
Molecular Formula	C <sub>9</sub> H <sub>17</sub> NO <sub>4</sub>	[1][3]
Molecular Weight	203.24 g/mol	[3][4]
Melting Point	59-62 °C	[4][5][6]
Boiling Point	307.4 ± 21.0 °C at 760 mmHg	[4]
Density	1.1 ± 0.1 g/cm <sup>3</sup>	[7]
Appearance	White to off-white solid	[1]
SMILES	CC(C) (C)OC(=O)N(C)CCC(=O)O	[1]

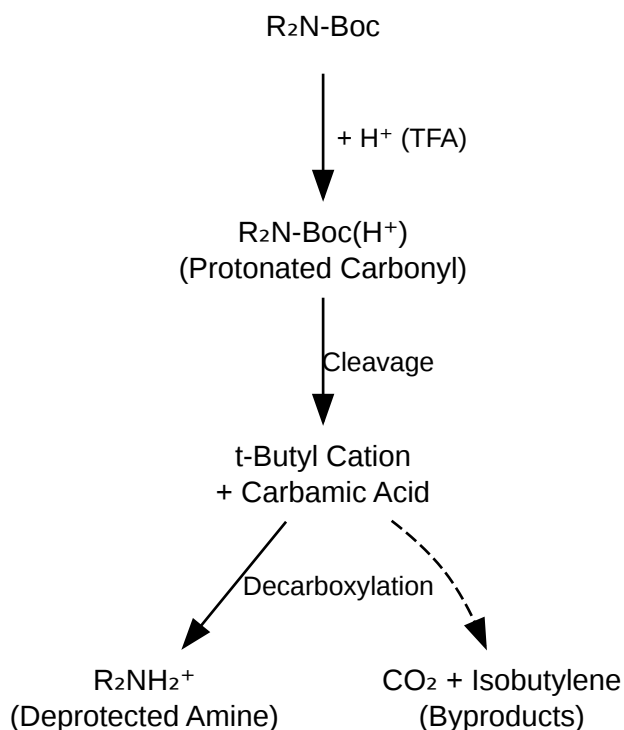
## The Strategic Role of N-Boc Protection and N-Methylation

The utility of this compound in organic synthesis stems directly from its structural features. The tert-butoxycarbonyl (Boc) group is one of the most common amine protecting groups in peptide synthesis.[8] Its purpose is to render the nitrogen nucleophile inert to prevent it from participating in unwanted side reactions during subsequent synthetic steps, such as amide bond formation. The Boc group is stable under a wide range of conditions but can be selectively removed under acidic conditions, a process known as deprotection.[9]

The N-methyl group is also critically important. Incorporating N-methylated amino acids into peptides is a key strategy in medicinal chemistry to enhance the pharmacological properties of peptide-based drugs.[2] N-methylation can increase a peptide's resistance to enzymatic degradation by proteases, improve its membrane permeability, and constrain its conformational flexibility, which can lead to higher receptor affinity and selectivity.[2]







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